

Dihydromicromelin B: A Literature Review of a Promising Coumarin Scaffold

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Compound of Interest

Compound Name: *Dihydromicromelin B*

Cat. No.: B15127997

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Introduction

Dihydromicromelin B is a natural product belonging to the coumarin class of compounds. While specific research on **dihydromicromelin B** is notably limited, its origin from the genus *Micromelum* suggests potential biological activities of interest, particularly in the realm of oncology. This technical guide provides a comprehensive review of the available literature, focusing on the chemical properties of **dihydromicromelin B** and the well-documented biological activities of structurally related coumarins isolated from the same genus, primarily *Micromelum minutum*. Due to the scarcity of direct data, this review extrapolates potential areas of investigation for **dihydromicromelin B** based on the activities of its chemical analogs.

Chemical Properties of Dihydromicromelin B

Property	Value
Molecular Formula	C ₁₅ H ₁₄ O ₆
CAS Number	94285-06-0
Molecular Weight	290.27 g/mol

Note: This information is compiled from chemical supplier databases. No peer-reviewed articles detailing the isolation and characterization of **dihydromicromelin B** were identified.

Biological Activities of Related Coumarins from *Micromelum minutum*

Numerous coumarins have been isolated from *Micromelum minutum* and evaluated for their cytotoxic effects against various cancer cell lines. The data presented below summarizes the reported 50% inhibitory concentration (IC_{50}) values, providing a benchmark for the potential efficacy of related compounds like **dihydromicromelin B**.

Compound	Cell Line	IC ₅₀ (μM)	Reference
Minutin B	SBC3 (Lung Adenocarcinoma)	9.6	[1]
A549 (Lung Adenocarcinoma)		17.5	[1]
K562 (Leukemia)		8.7	[1]
K562/ADM (Leukemia)		6.7	[1]
Leishmania major		20.2	[1]
Clauslactone E	SBC3 (Lung Adenocarcinoma)	3.7	
A549 (Lung Adenocarcinoma)		10.4	
K562 (Leukemia)		12.1	
K562/ADM (Leukemia)		10.8	
Leishmania major		9.8	
8-Hydroxyisocapnolactone-2',3'-diol	SBC3 (Lung Adenocarcinoma)	8.8	
A549 (Lung Adenocarcinoma)		10.1	
K562 (Leukemia)		16.9	
K562/ADM (Leukemia)		10.1	
Leishmania major		12.1	
Minutin A	Leishmania major	26.2	

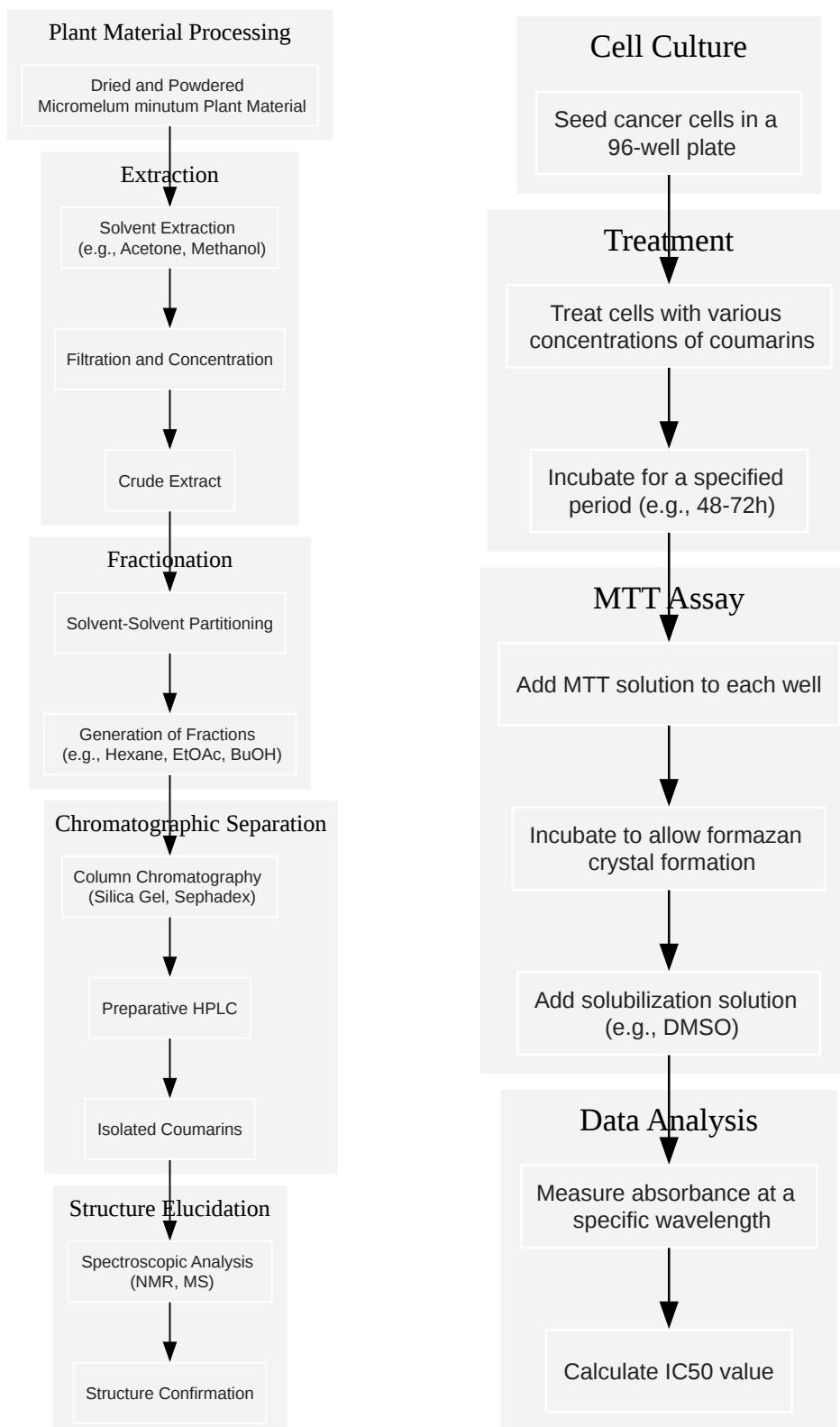
Micromelin	KKU-100 (Cholangiocarcinoma)	9.2 µg/mL
Murralongin	KKU-100 (Cholangiocarcinoma)	9.0 µg/mL
Murrangatin	KKU-100 (Cholangiocarcinoma)	2.9 µg/mL
Minumicrolin	KKU-100 (Cholangiocarcinoma)	10.2 µg/mL
Scopoletin	KKU-100 (Cholangiocarcinoma)	19.2 µg/mL

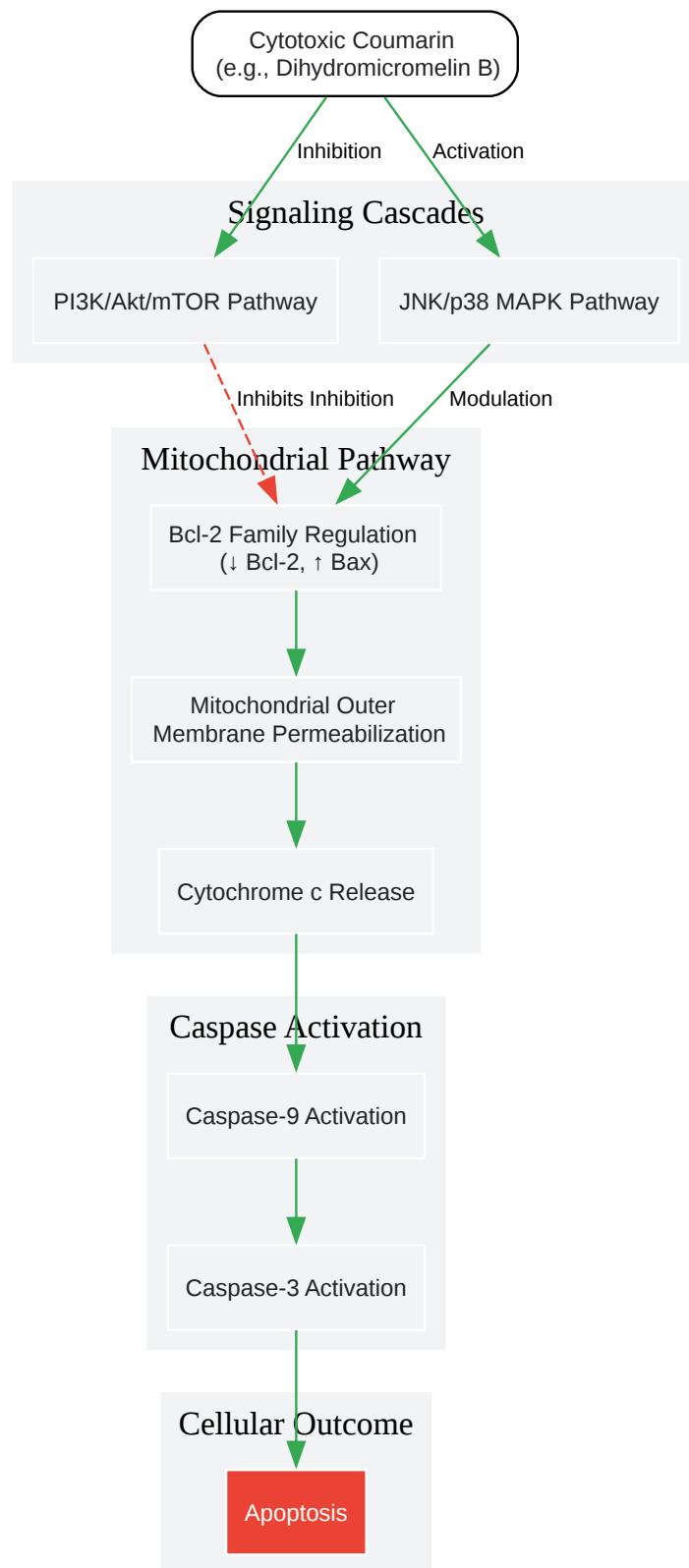
Experimental Protocols

The following are generalized experimental protocols for the isolation and cytotoxic evaluation of coumarins from *Micromelum minutum*, based on methodologies described in the cited literature.

Isolation and Purification of Coumarins

A common workflow for the isolation of coumarins from *Micromelum minutum* is depicted below. This process typically involves extraction, fractionation, and chromatographic separation.



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References

- 1. Isolation of new monoterpenoid coumarins from *Micromelum minutum* leaves and their cytotoxic activity against *Leishmania major* and cancer cells - PubMed
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